

Ethyl 4-cyanobenzoate molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 4-cyanobenzoate

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Technical Guide: Ethyl 4-cyanobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Ethyl 4-cyanobenzoate**, a key intermediate in various synthetic applications. The document details its molecular characteristics, relevant quantitative data, and a standard experimental protocol for its synthesis.

Core Molecular Information

Ethyl 4-cyanobenzoate is an aromatic ester characterized by a benzene ring substituted with an ethyl ester group and a nitrile group at the para position.

Molecular Formula: $C_{10}H_9NO_2$ [1][2][3][4][5]

Molecular Weight: 175.18 g/mol [1][6][7]

Quantitative Data Summary

A compilation of the key physical and chemical properties of **Ethyl 4-cyanobenzoate** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	175.18 g/mol	[1][6][7]
Molecular Formula	C ₁₀ H ₉ NO ₂	[1][2][3][4][5]
CAS Number	7153-22-2	[2][3][4][5][7]
Physical State	White to light yellow crystalline powder	[7]
Melting Point	52-54 °C	[8]
Boiling Point	140 °C at 11 mmHg	[9]
Flash Point	113 °C (closed cup)	[8]
Density	1.14 g/cm ³	[10]
LogP	1.73498	[10]
Refractive Index	1.528	[10]

Experimental Protocol: Synthesis of Ethyl 4-cyanobenzoate

This section details a general laboratory procedure for the synthesis of **Ethyl 4-cyanobenzoate** from 4-cyanobenzaldehyde and ethanol.[9]

Materials:

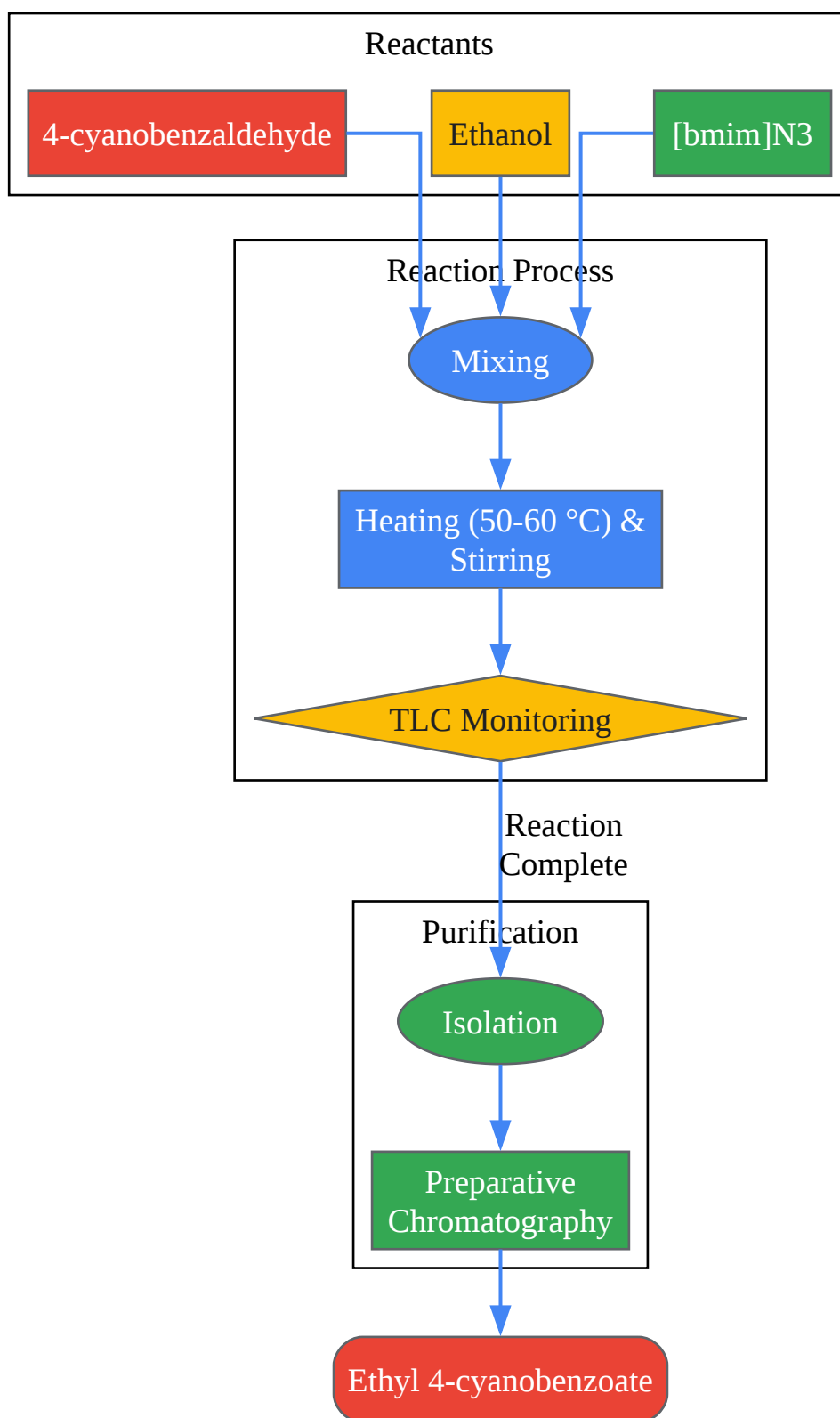
- 4-cyanobenzaldehyde (25 mmol)
- Ethanol (75 mmol)
- [bmim]N₃ (1-butyl-3-methylimidazolium azide) (75 mmol)
- Ethyl acetate
- Petroleum ether

Procedure:

- Combine 4-cyanobenzaldehyde, ethanol, and [bmim]N₃ in a suitable reaction vessel.
- Stir the mixture thoroughly at a temperature of 50-60 °C.
- Monitor the progress of the reaction using thin-layer chromatography (TLC) with an eluent of ethyl acetate/petroleum ether (1:7).
- Upon completion of the reaction, isolate the crude product.
- Purify the product by preparative chromatography using ethyl acetate/petroleum ether as the eluent to obtain pure **Ethyl 4-cyanobenzoate**.

Workflow and Visualization

The synthesis of **Ethyl 4-cyanobenzoate** can be visualized as a straightforward workflow. The following diagram illustrates the key steps from reactants to the final purified product.



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Synthesis workflow for **Ethyl 4-cyanobenzoate**.

As of the current literature, **Ethyl 4-cyanobenzoate** is primarily utilized as a chemical intermediate. There is no established role for this compound in specific biological signaling pathways. Therefore, a signaling pathway diagram is not applicable. The provided workflow illustrates the logical progression of its chemical synthesis.

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